

Optimizing the sampling rate of the MCC-134 for dynamic temperature changes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MCC-134

Cat. No.: B10825966

[Get Quote](#)

MCC-134 Technical Support Center: Dynamic Temperature Measurement

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing the **MCC-134** Thermocouple Measurement DAQ HAT for dynamic temperature change experiments.

Troubleshooting Guides

This section addresses specific issues that may arise during the setup and execution of your experiments.

Issue 1: "ModuleNotFoundError: no module named 'daqhats'" during script execution.

- Symptom: Your Python script fails to run and displays a ModuleNotFoundError.
- Cause: This error indicates that the daqhats library, essential for communicating with the **MCC-134**, is not correctly installed or accessible in your Python environment.

- Solution:
 - Verify Installation: Ensure you have followed the official installation instructions from the manufacturer. This typically involves cloning the GitHub repository and running the installation script.[\[1\]](#)[\[2\]](#)
 - Check Python Environment: If you are using virtual environments, ensure the daqhats library is installed within the active environment.
 - Reinstall the Library: It's possible the installation was corrupted. Uninstall and then reinstall the library.
 - `cd ~/daqhats`
 - `sudo ./uninstall.sh`
 - `sudo ./install.sh`
 - Permissions: Ensure your user has the necessary permissions to access the hardware.

Issue 2: Inaccurate or unstable temperature readings.

- Symptom: The temperature data is noisy, fluctuates unexpectedly, or seems incorrect.
- Cause: Several factors can contribute to inaccurate readings, including environmental conditions, grounding issues, and the inherent limitations of the measurement setup.
- Solution:
 - Stable Environment: Operate the **MCC-134** in a stable temperature environment. Avoid placing it near heat sources like the Raspberry Pi's processor or in areas with significant temperature transients.[\[3\]](#)[\[4\]](#)
 - Airflow: Provide a steady, gentle airflow over the **MCC-134** to help dissipate heat and reduce temperature gradients across the board.[\[3\]](#)[\[4\]](#)
 - Stacking Order: When using multiple HATs, place the **MCC-134** furthest from the Raspberry Pi to minimize thermal influence.[\[3\]](#)[\[4\]](#)

- Cold-Junction Compensation (CJC): The **MCC-134** has three high-resolution CJC sensors to ensure accuracy.[3][5] Be aware that rapid changes in the ambient temperature around the screw terminals can affect CJC and, consequently, the measurement accuracy.
- Use Insulated Thermocouples: When measuring temperatures on conductive surfaces, it is best to use electrically insulated thermocouples to prevent ground loops and common-mode voltage issues.[3]

Issue 3: "Common Mode Error" or error code -7777.

- Symptom: The data acquisition script returns a "common mode error" or the error code -7777, particularly at higher temperatures.[6][7]
- Cause: This error indicates that the voltage level of the thermocouple relative to the Raspberry Pi's ground is outside the acceptable range for the **MCC-134**'s analog-to-digital converter. This can be caused by electrical noise (RFI/EMI), especially from equipment like electric kilns or furnaces, or improper grounding.[6]
- Solution:
 - Grounding: Ensure your experimental setup has a common ground. In some cases, connecting the device you are measuring to a GPIO ground terminal on the Raspberry Pi can help.[7]
 - Shielding: Use shielded thermocouple extension wires and ensure the shield is properly grounded at one end.
 - Noise Filtering: For environments with significant electrical noise, an external thermocouple signal conditioner with a low-pass filter might be necessary.[6] This would, however, require a different data acquisition device to read the conditioned signal.

Frequently Asked Questions (FAQs)

Q1: What is the maximum sampling rate of the **MCC-134**?

The **MCC-134** has a minimum update interval of 1 second per channel.[3][5][8][9][10][11][12][13] This means the maximum sampling rate is 1 sample per second (S/s) per channel.

Q2: Can I increase the sampling rate of the **MCC-134** for my dynamic temperature experiment?

No, the 1 S/s sampling rate is a hardware limitation of the **MCC-134** and cannot be increased. [8] For applications requiring higher sampling rates, a different data acquisition device would be needed. [14][15][16][17][18]

Q3: How can I accurately measure a rapidly changing temperature if the sampling rate is only 1 S/s?

While you cannot increase the sampling rate, you can characterize the system's response to understand the limitations. The key is to determine if the rate of temperature change in your experiment is too fast to be adequately captured at 1 S/s. Consider the thermal time constant of your thermocouple; a larger probe will take longer to respond to temperature changes, potentially making a 1 S/s rate sufficient. [14] For very rapid changes, you will experience aliasing, where the measured temperature does not accurately represent the true temperature profile.

Q4: What thermocouple types are supported by the **MCC-134**?

The **MCC-134** supports J, K, R, S, T, N, E, and B type thermocouples. [3][5][10][11][12] The type is software-selectable for each channel.

Q5: How can I improve the accuracy of my measurements?

To achieve the most accurate readings, it is recommended to:

- Minimize the processing load on the Raspberry Pi to reduce its operating temperature. [19]
- Allow the system to reach thermal equilibrium before starting measurements.
- Use high-quality, properly calibrated thermocouples.

Data Presentation

Table 1: **MCC-134** Specifications

Specification	Value
Number of Channels	4 isolated thermocouple inputs[3][5][10][11]
ADC Resolution	24-bit[3][5][10][11]
Maximum Sampling Rate	1 S/s per channel[8][9][10][11]
Supported Thermocouple Types	J, K, R, S, T, N, E, B[5][10][11][12]
Cold-Junction Compensation	Yes, with 3 high-resolution sensors[3][5]
Open Thermocouple Detection	Yes[3][5][11][12]

Experimental Protocols

Protocol 1: Characterizing the MCC-134's Response to a Step Change in Temperature

This protocol helps to understand the limitations of the 1 S/s sampling rate when measuring a dynamic temperature event.

Objective: To observe the measured response of the **MCC-134** to a rapid temperature change and determine the time to a stable reading.

Materials:

- Raspberry Pi with **MCC-134** DAQ HAT
- Thermocouple (e.g., Type K)
- Two water baths: one at a stable room temperature, one at a stable elevated temperature (e.g., 80°C)
- Data logging software configured to record data from the **MCC-134** at 1 S/s

Methodology:

- Connect the thermocouple to one of the **MCC-134**'s input channels.


- Position the thermocouple in the room temperature water bath.
- Begin recording temperature data.
- Allow the reading to stabilize for at least 60 seconds.
- Rapidly move the thermocouple from the room temperature bath to the hot water bath.
- Continue recording until the temperature reading stabilizes at the higher temperature for at least 60 seconds.
- Analyze the recorded data to determine the time it took for the measured temperature to reach 90% and 99% of the final stable value. This will provide insight into the combined response time of the thermocouple and the data acquisition system.

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **MCC-134** temperature measurement issues.

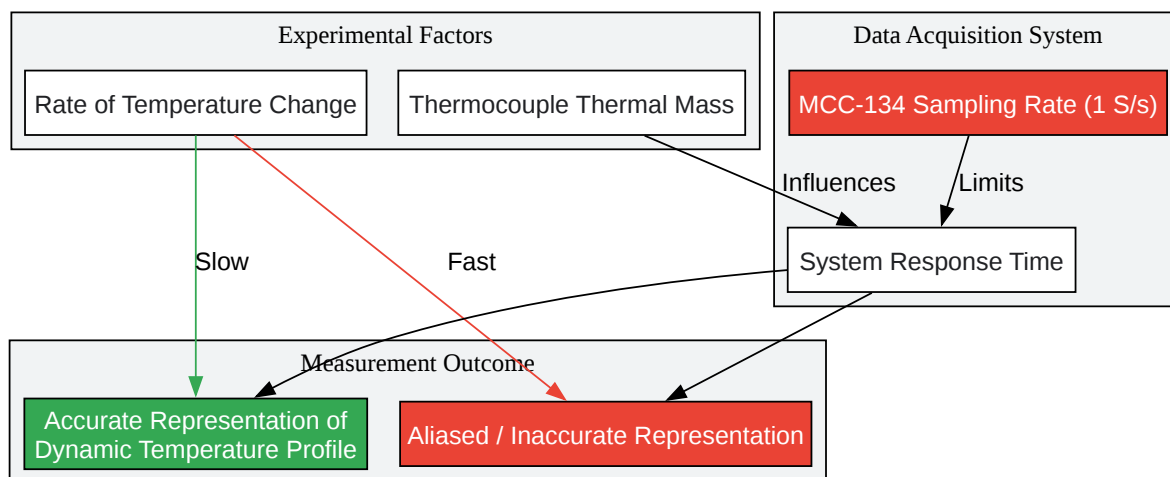

[Click to download full resolution via product page](#)

Caption: Relationship between experimental factors and measurement accuracy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. forum.digilent.com [forum.digilent.com]
- 2. forum.digilent.com [forum.digilent.com]
- 3. idm-instrumentos.es [idm-instrumentos.es]
- 4. Hardware Overview — MCC DAQ HAT Library 1.5.0 documentation [mccdaq.github.io]
- 5. digiqukey.com [digiqukey.com]
- 6. forum.digilent.com [forum.digilent.com]

- [7. forum.digilent.com \[forum.digilent.com\]](#)
- [8. forum.digilent.com \[forum.digilent.com\]](#)
- [9. forum.digilent.com \[forum.digilent.com\]](#)
- [10. Access to this page has been denied. \[mouser.ca\]](#)
- [11. MCC 134: Thermocouple Measurement DAQ HAT for Raspberry Pi® - Digilent \[digilent.com\]](#)
- [12. MCC 134 -DAQ-HAT MCC - 4 Thermocouple inputs for Raspberry Pi® \[acquisys.fr\]](#)
- [13. testequipment.co.nz \[testequipment.co.nz\]](#)
- [14. dataloggerinc.com \[dataloggerinc.com\]](#)
- [15. 8-Channel USB Thermocouple Data Acquisition Module | Omega \[dwyeromega.com\]](#)
- [16. Data acquisition system for temperature measurement \[omega.co.uk\]](#)
- [17. dataloggerinc.com \[dataloggerinc.com\]](#)
- [18. forum.arduino.cc \[forum.arduino.cc\]](#)
- [19. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark \[rs-online.com\]](#)
- To cite this document: BenchChem. [Optimizing the sampling rate of the MCC-134 for dynamic temperature changes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10825966/docs#optimizing-the-sampling-rate-of-the-mcc-134-for-dynamic-temperature-changes\]](https://www.benchchem.com/product/b10825966/docs#optimizing-the-sampling-rate-of-the-mcc-134-for-dynamic-temperature-changes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)